

Neuroprotective Properties of NBI-31772 Hydrate in Cerebral Ischemia: A Technical Guide

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Compound of Interest

Compound Name: NBI-31772 hydrate

Cat. No.: B11930442

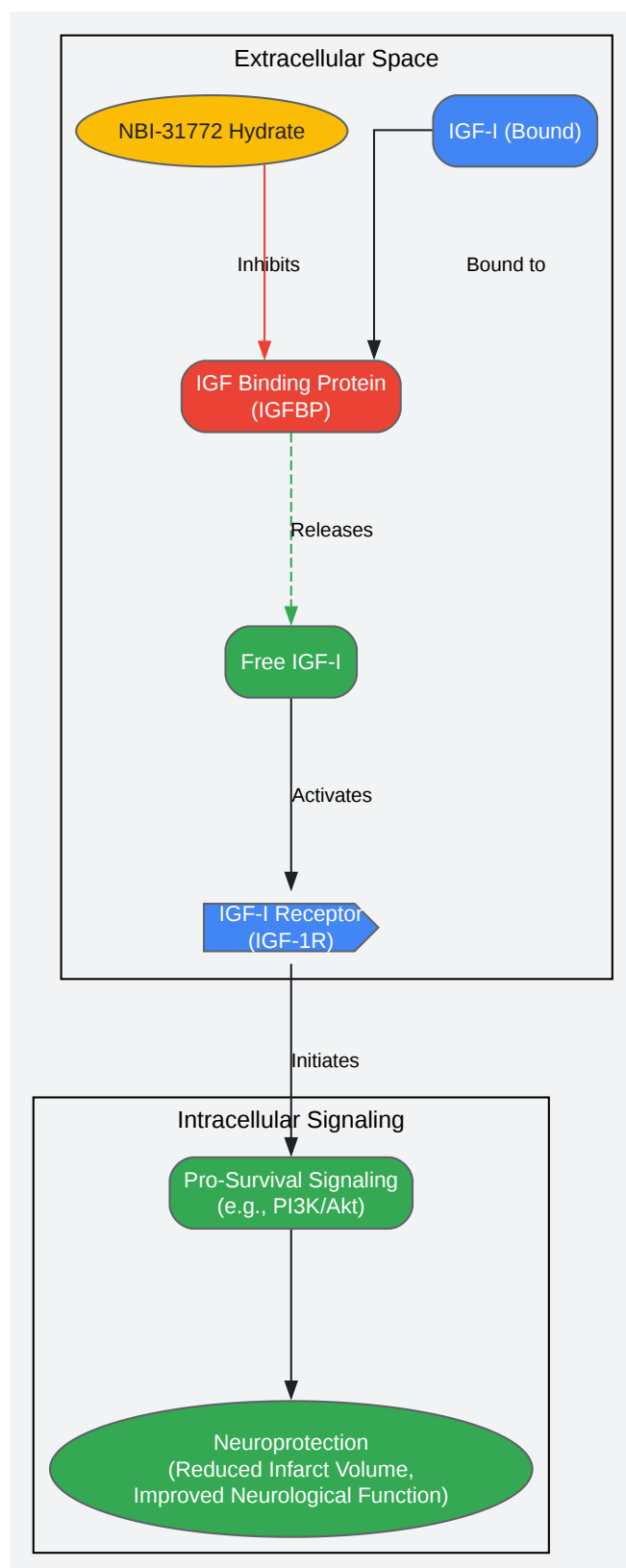
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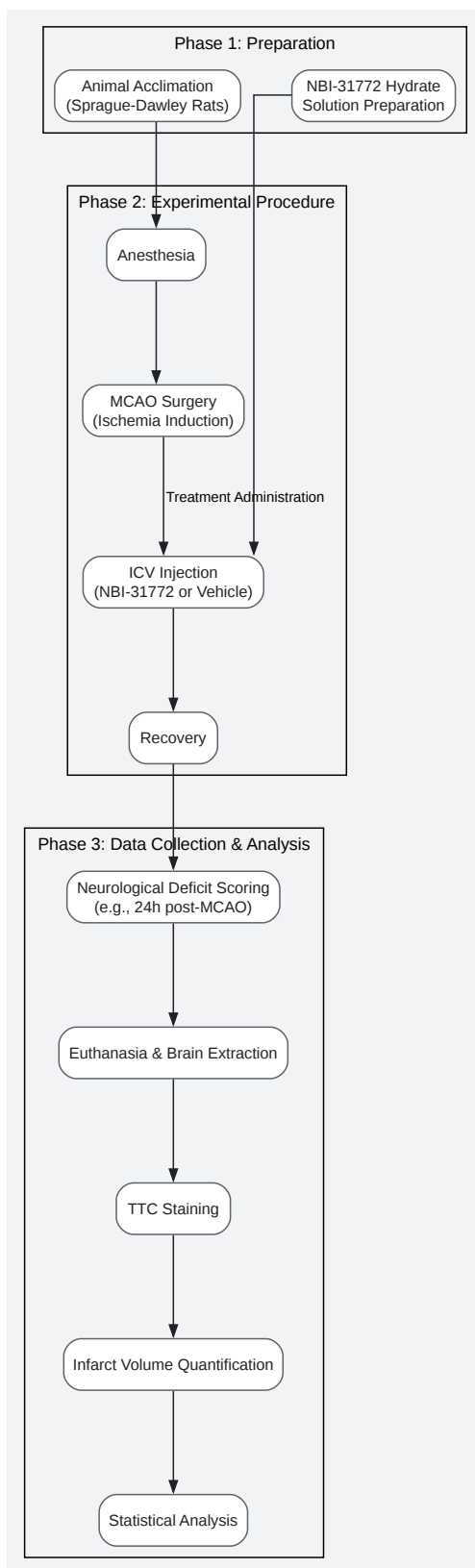
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the neuroprotective effects of **NBI-31772 hydrate** in preclinical models of cerebral ischemia. It covers the mechanism of action, quantitative efficacy data, and detailed experimental protocols to facilitate further research and development in this area.

Core Concept: Mechanism of Action

NBI-31772 is a small molecule inhibitor of insulin-like growth factor binding proteins (IGFBPs). In the central nervous system, insulin-like growth factor-I (IGF-I) is a potent neuroprotective agent. However, its bioavailability is tightly regulated by a family of six high-affinity IGFBPs. NBI-31772 competitively binds to these IGFBPs, displacing endogenous IGF-I and thereby increasing the concentration of free, biologically active IGF-I. This elevated free IGF-I can then bind to its receptor (IGF-1R) on neurons, initiating downstream signaling cascades that promote cell survival and reduce ischemic brain injury.





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